

Technical Support Center: Oseltamivir Impurity-10 Purification Strategy

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Compound of Interest

Compound Name: *Oseltamivir impurity-10*

Cat. No.: *B12310145*

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Case ID: OSE-IMP-10-PUR Status: Active Support Target Analyte: **Oseltamivir Impurity-10**
(Diallyl Analog) Applicability: Process Chemistry, Analytical Development, QC Release Testing[1]

Impurity Profile & Identification

Before attempting purification, confirm the identity of the target impurity. In the context of Oseltamivir Phosphate synthesis—specifically routes utilizing allylic amine protection or reagents—Impurity-10 is widely classified as the tertiary amine side-product where the primary amine at position C5 is substituted with two allyl groups.[1]

Chemical Identity

Property	Specification
Common Name	Oseltamivir Impurity-10
Chemical Name	Ethyl (3R,4R,5S)-4-acetamido-5-(diallylamino)-3-(pentan-3-yloxy)cyclohex-1-ene-1-carboxylate
CAS Registry	651324-09-3
Molecular Formula	C ₂₂ H ₃₆ N ₂ O ₄
Molecular Weight	392.54 g/mol
Structural Feature	Contains a bulky, hydrophobic N,N-diallylamino group at C5 instead of the primary amino group found in Oseltamivir. [1] [2] [3]
Relative Retention (RRT)	~1.8 – 2.2 (Method Dependent; elutes significantly later than API due to high lipophilicity)

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Technical Note: This impurity is distinct from the N-monoallyl analog.[\[1\]](#) The presence of two allyl chains drastically increases hydrophobicity, making Reverse Phase (RP) chromatography the most effective separation tool.

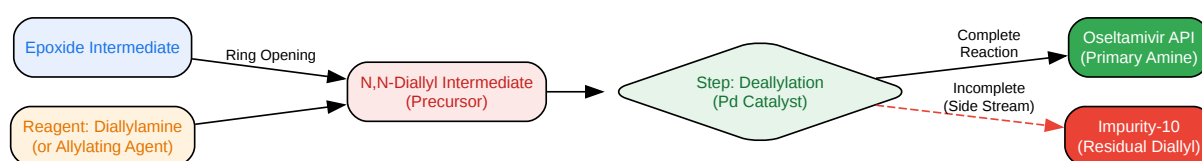
Root Cause Analysis: Origin & Formation

Understanding the formation pathway is critical for upstream control and downstream purification.

Synthesis Context: Impurity-10 typically arises in non-azide synthetic routes (e.g., the "Roche" or "Allylamine" route) where diallylamine is used as a nucleophile or where allylation is used to protect the nitrogen.[\[1\]](#)

- **Over-Alkylation:** During the introduction of the amine functionality using allylic reagents, over-alkylation can occur, producing the tertiary amine (diallyl) alongside the desired secondary or primary amine precursors.
- **Incomplete Deprotection:** If N,N-diallyl protection is used, failure to completely remove both allyl groups (usually via Pd-catalyzed deallylation) leaves this impurity in the final matrix.

Pathway Diagram (Synthesis & Impurity Formation)[1]



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Caption: Formation pathway of Impurity-10 via incomplete deprotection or over-alkylation in allylamine-based synthetic routes.

Purification Protocols

Choose the protocol based on your objective: Analytical Isolation (mg scale for characterization) or Process Removal (g/kg scale for API cleanup).

Protocol A: Preparative HPLC Isolation (High Purity)

Objective: Isolate >50 mg of Impurity-10 for use as a Reference Standard.[1]

Mechanism: Exploits the significant hydrophobicity difference. The diallyl group acts as a "grease anchor," causing Impurity-10 to retain strongly on C18 stationary phases compared to the polar Oseltamivir.[1]

Workflow:

- **Column Selection:** C18 (Octadecyl) or C8. A high-carbon-load C18 is preferred for maximum resolution.[1]

- Recommended: Phenomenex Luna C18(2) or Waters XBridge C18.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water (or 10mM Ammonium Bicarbonate pH 9.0 for better peak shape of basic amines).
 - B: Acetonitrile (ACN).
- Gradient Strategy:
 - Impurity-10 is very non-polar.^[1] Standard API gradients often wash it out in the waste step. You must extend the high-organic hold.
- Step-by-Step Method:

Parameter	Setting
Column	Prep C18 (250 x 21.2 mm, 10 µm)
Flow Rate	15 - 20 mL/min
Wavelength	215 nm (Amide absorption)
Gradient	0-10 min: 20% B (Elute API) 10-25 min: 20% -> 80% B (Linear Ramp) 25-35 min: 80% B (Hold for Impurity-10)

Expected Result: Oseltamivir elutes early (~5-8 min). Impurity-10 elutes late (~28-32 min) during the high-organic wash. Collect the late fraction.

Protocol B: Chemical Extraction (Enrichment Strategy)

Objective: Remove Impurity-10 from crude API mixture.^[1]

Mechanism: pKa Manipulation. While both are amines, the tertiary amine (Impurity-10) is more lipophilic. It can be selectively extracted into non-polar solvents at a controlled pH where the API remains in the aqueous phase or precipitates as a salt.

- Dissolution: Dissolve crude Oseltamivir Phosphate in water.
- Basification: Adjust pH to 10–11 using NaOH. Both API and Impurity-10 are now free bases.
- Selective Wash:
 - Extract with a non-polar solvent like n-Heptane or Hexane.
 - Rationale: The highly lipophilic diallyl impurity partitions into Heptane. The more polar Oseltamivir free base prefers the aqueous phase or requires a more polar solvent (like Ethyl Acetate/DCM) to extract efficiently.
- Layer Separation: Discard the Heptane layer (contains Impurity-10).
- Recovery: Extract the aqueous layer with Ethyl Acetate or Dichloromethane to recover the purified Oseltamivir.

Troubleshooting & FAQs

Q1: I see a late-eluting peak in my HPLC, but how do I confirm it is Impurity-10 without a standard?

Answer: Check the UV spectrum and MS data.

- UV: Similar to Oseltamivir (end absorption ~205-215 nm) but often lower intensity due to broadening.[\[1\]](#)
- MS: Look for the parent ion $[M+H]^+ = 393.3$.
 - Oseltamivir $[M+H]^+ = 313.4$.
 - Difference = +80 Da (Two Allyl groups $[2 \times 41]$ minus two Hydrogens $[2 \times 1]$ + substitution mechanics? Actually: +80 mass units corresponds exactly to replacing 2 H with 2 Allyl (C_3H_5) is not correct math.
 - Correction: Oseltamivir (MW 312). Impurity-10 (MW 392).[\[1\]](#)[\[4\]](#)[\[5\]](#) Delta = 80.
 - Replacement of $-NH_2$ (16) with $-N(Allyl)_2$ ($N + 82$) = Net +66? No.

- Let's trace: Oseltamivir has -NH₂.^[1] Impurity 10 has -N(CH₂CH=CH₂)₂.^[1]
- -NH₂ (Mass 16).^[1] -N(C₃H₅)₂ (Mass 14 + 41 + 41 = 96).^[1] Difference = 80.
- Yes, Delta Mass = +80 Da.
- If you see M+H 393, it is highly likely Impurity-10.^[1]

Q2: Impurity-10 is co-eluting with another non-polar impurity (e.g., Impurity 61).^[1] How do I separate them?

Answer: Switch selectivity using Phenyl-Hexyl columns. The pi-pi interaction with the allyl double bonds in Impurity-10 provides unique selectivity compared to saturated alkyl impurities.^[1] Alternatively, use Methanol instead of Acetonitrile, as Methanol offers different solvation for the allyl groups.

Q3: Can I remove Impurity-10 by recrystallization?

Answer: Yes, but it depends on the salt form.

- Phosphate Salt: Oseltamivir Phosphate crystallizes well from Methanol/Ethanol. Impurity-10 phosphate is likely more soluble in alcohols due to the lipophilic tails.
- Protocol: Recrystallize from hot Ethanol. Cool slowly. The Impurity-10 should remain in the mother liquor.^[1] If levels are high (>1%), a pre-purification (heptane wash of free base) is recommended before crystallization.

References

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[\[https://www.benchchem.com/product/b12310145/docs#technical-support-center-oseltamivir-impurity-10-purification-strategy\]](https://www.benchchem.com/product/b12310145/docs#technical-support-center-oseltamivir-impurity-10-purification-strategy)

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